Metabolic Stability of N-Isopropyl-4-Bromophenethylamine In Vitro: A Technical Guide

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Compound of Interest

Compound Name:	*[2-(4-Bromophenyl)ethyl](propan-2-yl)amine*
CAS No.:	*1094512-01-2*
Cat. No.:	*B1461548*

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9]

N-isopropyl-4-bromophenethylamine represents a specific structural class of halogenated phenethylamines where the nitrogen atom is substituted with a sterically hindering isopropyl group. In the context of drug development and novel psychoactive substance (NPS) analysis, understanding the metabolic stability of this scaffold is critical.[1][2][3]

The N-isopropyl substitution is a strategic medicinal chemistry modification often used to modulate lipophilicity and protect the amine from rapid oxidative deamination by Monoamine Oxidases (MAO). However, this protection shifts the metabolic burden toward Cytochrome P450 (CYP) mediated N-dealkylation and aromatic hydroxylation.

This guide provides a definitive framework for evaluating the in vitro metabolic stability of N-isopropyl-4-bromophenethylamine, synthesizing established protocols for amphetamine-type

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stimulants with specific considerations for halogenated aromatics.

Predicted Metabolic Pathways (Mechanistic Grounding)

Before designing the assay, one must understand the "Metabolic Soft Spots" of the molecule. Based on Structure-Activity Relationships (SAR) of analogous compounds like 4-Bromo-2,5-dimethoxyphenethylamine (2C-B) and N-alkylated amphetamines, the metabolic fate of N-isopropyl-4-bromophenethylamine is predicted to follow three primary vectors.

The Dominant Vector: Oxidative N-Dealkylation

The isopropyl group is susceptible to CYP450 attack (primarily CYP2D6 and CYP3A4). The mechanism involves hydroxylation at the

-carbon of the isopropyl group, forming an unstable carbinolamine intermediate, which spontaneously collapses to release acetone and the primary amine, 4-bromophenethylamine.

Secondary Vector: Aromatic Hydroxylation

The 4-bromo substituent deactivates the para-position, directing hydroxylation to the ortho or meta positions relative to the ethylamine chain. This is a Phase I transformation often followed by Phase II glucuronidation.

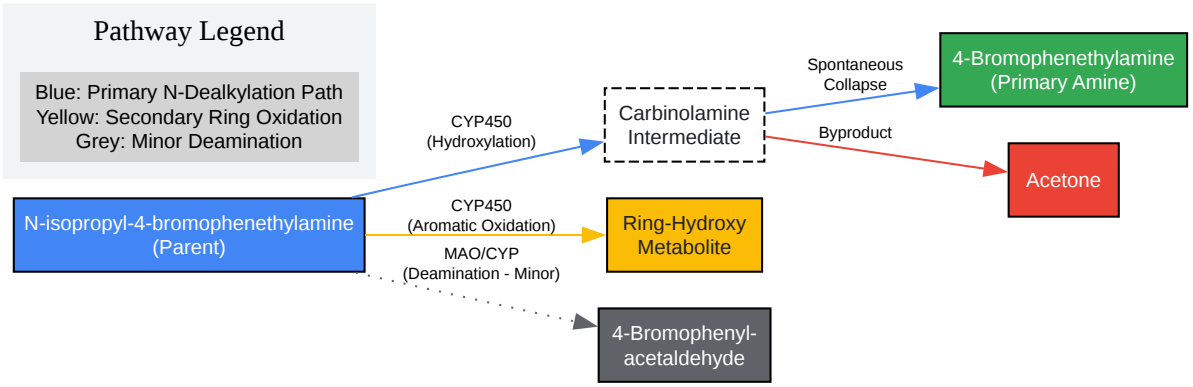
Minor Vector: Oxidative Deamination

While primary phenethylamines are prime substrates for MAO-A/B, the N-isopropyl group creates steric hindrance that significantly reduces MAO affinity. Consequently, deamination (leading to 4-bromophenylacetaldehyde) is expected to be a minor pathway in vitro unless the incubation time is extended or cytosolic fractions (containing high MAO titers) are used specifically.

Pathway Visualization

The following diagram illustrates the predicted metabolic tree and the logic flow for the stability assay.

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Caption: Predicted Phase I metabolic map for N-isopropyl-4-bromophenethylamine showing N-dealkylation as the primary clearance route.

Experimental Protocol: Microsomal Stability Assay

To accurately measure the Intrinsic Clearance (

) and Half-life (

), we utilize a Human Liver Microsome (HLM) assay. This system is preferred over hepatocytes for this specific compound because the primary clearance (N-dealkylation) is CYP-mediated, and HLMs provide a concentrated source of these enzymes.

Reagents & Preparation

- Test Compound: N-isopropyl-4-bromophenethylamine (10 mM stock in DMSO).
- Biological Matrix: Pooled Human Liver Microsomes (HLM), 20 mg/mL protein concentration.
- Cofactor System: NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL glucose-6-phosphate dehydrogenase, 3.3 mM MgCl2).
- Buffer: 100 mM Potassium Phosphate (pH 7.4).

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- Quench Solution: Ice-cold Acetonitrile (ACN) containing internal standard (e.g., Propranolol or Tolbutamide).

Step-by-Step Workflow

Step 1: Pre-Incubation

- Prepare a Master Mix in phosphate buffer containing HLMs (final protein conc. 0.5 mg/mL).
- Spike the Test Compound into the Master Mix to a final concentration of 1 µM.
  - Note: 1 µM is chosen to ensure the reaction remains linear and below

    (Michaelis-Menten kinetics), avoiding enzyme saturation.
- Aliquot 30 µL of the mixture into a 96-well plate.
- Pre-incubate at 37°C for 10 minutes to equilibrate temperature.

Step 2: Reaction Initiation

- Add 15 µL of pre-warmed NADPH Regenerating System to all "Active" wells.
- Add 15 µL of Buffer (no NADPH) to "Control" wells (to monitor non-enzymatic degradation).
- Start the timer immediately.

Step 3: Time-Point Sampling

- At defined intervals (

  min), remove the specific wells or aliquots.
- Immediate Quench: Add 150 µL of Ice-cold ACN + Internal Standard to the sample.
- Vortex for 1 minute to ensure complete protein precipitation.

Step 4: Processing & Analysis

- Centrifuge plates at 4,000 RPM for 15 minutes at 4°C to pellet precipitated proteins.

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- Transfer supernatant to a fresh plate for LC-MS/MS analysis.
- LC-MS/MS Conditions:
  - Column: C18 Reverse Phase (e.g., Waters BEH C18).
  - Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid).
  - Transition: Monitor Parent [M+H]+ -> Fragment (likely tropylium ion or loss of isopropyl amine).

Data Analysis & Interpretation

The raw area ratios (Analyte/Internal Standard) are converted to "% Parent Remaining" relative to the

time point.

Calculation Logic

The depletion of the parent compound typically follows pseudo-first-order kinetics.

- Plot:

  vs. Time (minutes).
- Slope (

  ): Determine the negative slope of the linear regression line.
- In Vitro Half-Life (

  ):

  [1]
- Intrinsic Clearance (

  ):

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Reference Data Table (Hypothetical/Target Values)

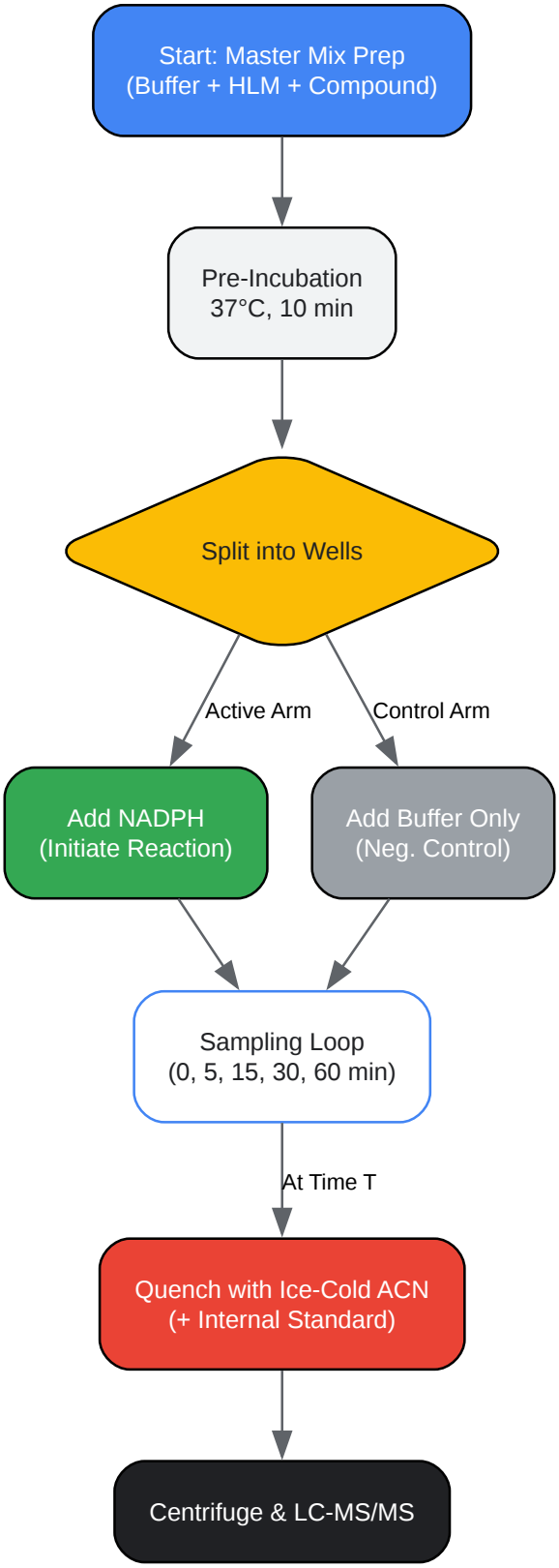
Use this table to benchmark your results. High clearance suggests the isopropyl group is not providing sufficient metabolic protection.

Parameter	Low Stability	Moderate Stability	High Stability
Half-Life ( )	< 15 min	15 - 60 min	> 60 min
( )	> 46	12 - 46	< 12
Likely In Vivo Fate	Rapid First-Pass Effect	Moderate Bioavailability	High Bioavailability

Protocol Visualization

The following diagram details the operational workflow for the stability assay, ensuring reproducibility.

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Caption: Step-by-step HLM stability assay workflow from incubation to LC-MS/MS analysis.

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References

- National Institutes of Health (NIH). (2000). Metabolism of N,N-dialkylated amphetamines, including deprenyl, by CYP2D6 expressed in a human cell line. PubMed. Retrieved from [Link]
- MDPI. (2019). In Vitro Metabolism of 25B-NBF in Human Hepatocytes Using Liquid Chromatography–Mass Spectrometry. Retrieved from [Link]
- NEDMDG.Improving the decision-making process in the structural modification of drug candidates: Enhancing Metabolic Stability. Retrieved from [Link]
- PubChem.4-Bromo-N,N-diisopropylbenzylamine Compound Summary. Retrieved from [Link]

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. nedmdg.org [nedmdg.org]
- 3. researchgate.net [researchgate.net]

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